

comparing the effects of different promoters on mixed hydrogen-propane hydrate formation

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Compound of Interest

Compound Name: Propane hydrate

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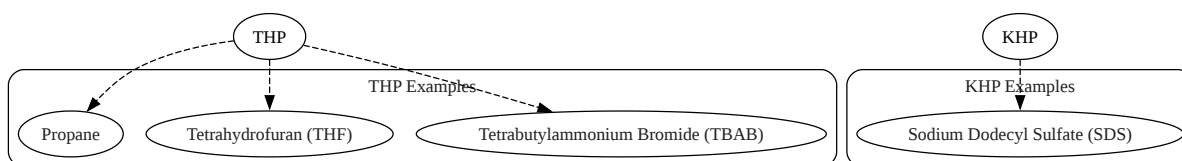
A Comparative Guide to Promoters in Mixed Hydrogen-Propane Hydrate Formation

Introduction: Clathrate hydrates are crystalline, ice-like compounds wherein gas molecules are trapped within cages formed by hydrogen-bonded water molecules. Their potential for high-density gas storage makes them a promising medium for hydrogen storage. However, the formation of pure hydrogen hydrate requires extreme conditions of high pressure and low temperature. To overcome this, "promoter" molecules are introduced to stabilize the hydrate structure under milder conditions. This guide provides a comparative analysis of different promoters on the formation of mixed hydrogen-**propane hydrates**, supported by experimental data.

Promoters for gas hydrates are broadly categorized into two types: Thermodynamic Promoters (THPs) and Kinetic Promoters (KHPs).^{[1][2]}

- Thermodynamic Promoters (THPs), such as propane (C₃H₈) and tetrahydrofuran (THF), shift the hydrate equilibrium conditions to lower pressures and higher temperatures.^{[2][3]} However, they occupy some of the hydrate cages, which can reduce the overall hydrogen storage capacity.^[1]
- Kinetic Promoters (KHPs), such as the surfactant sodium dodecyl sulfate (SDS), accelerate the rate of hydrate formation and reduce the induction time (the time taken for nucleation to

begin).[2][4] They primarily affect the gas-liquid interface and do not significantly alter the thermodynamic stability conditions.[1][5]



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Data Presentation: Performance Comparison

The following tables summarize quantitative data from various studies, comparing the effects of different promoters on mixed hydrogen-**propane hydrate** formation and related systems.

Table 1: Effect of Promoters on Formation Conditions and Hydrogen Storage Capacity

Promoter System	Hydrate Structure	Formation Conditions	H ₂ Storage Capacity (wt%)	Reference
H ₂ + Propane	sII	120 bar, 270 K	0.33 wt%	[6][7]
H ₂ + Propane	sII	24 bar, 259 K	Not specified	[1]
H ₂ + Propane	sII	Not specified	~1.04 wt% (Experimental)	[6]
H ₂ + THF	sII	5 MPa (50 bar), 279.6 K	~1.0 wt%	[1]
H ₂ + Tuned THF	sII	12 MPa (120 bar)	Up to 4.03 wt% (at 0.15 mol% THF)	[1]
H ₂ + Ethane	sI	120 bar, 270 K	0.17 wt%	[7]

Note: Propane acts as a thermodynamic promoter, enabling the formation of a mixed sII hydrate with hydrogen under significantly milder conditions than pure hydrogen hydrate.[1][6] The addition of a second promoter like SDS primarily targets the formation kinetics rather than the thermodynamic conditions or storage capacity.[5]

Table 2: Effect of Kinetic Promoters on Formation Time

System	Promoter	Concentration	Key Kinetic Parameter	Result	Reference
H ₂ + Propane	None (Pure Water)	-	t ₉₀ (Time for 90% formation)	334.2 (±27.7) min	[4]
H ₂ + Propane	SDS	≥ 100 ppm	t ₉₀ (Time for 90% formation)	25.5 (±1.8) min	[4]
CO ₂ + H ₂	THF	1.0 mol%	Optimum for kinetics	-	[8]
CO ₂	THF + SDS	2 mol% THF + 0.1 wt% SDS	Peak Formation Rate	2.3 times higher than THF alone	[9]

Note: The data clearly shows that a kinetic promoter like SDS drastically reduces the time required for hydrate formation in a mixed hydrogen/propane system.[4]

Experimental Protocols

The data cited in this guide are typically obtained using a high-pressure stirred tank or fixed-bed reactor. A generalized experimental workflow is as follows:

- **System Preparation:** The high-pressure reactor is cleaned and filled with a precise amount of deionized water or an aqueous solution containing the promoter (e.g., SDS).
- **Cooling & Pressurization:** The reactor is sealed and cooled to the desired experimental temperature (e.g., 270-280 K). The system is then purged with the guest gas mixture

(hydrogen and propane) before being pressurized to the target initial pressure (e.g., 8.5 MPa).[4]

- **Hydrate Formation:** The formation process begins, often with continuous stirring to ensure good mixing between the gas and liquid phases. The pressure and temperature inside the reactor are continuously monitored. The drop in pressure over time indicates gas consumption as hydrate crystals form.
- **Data Analysis:** The amount of gas consumed is calculated from the pressure drop using real gas equations of state. Kinetic parameters, such as the induction time and the formation rate, are determined from the gas uptake curves.
- **Hydrate Characterization:** After the experiment, the formed hydrates may be dissociated to measure the total volume and composition of the entrapped gas using a gas chromatograph (GC).[7] To identify the crystal structure (e.g., sI or sII) and cage occupancy, advanced analytical techniques such as Powder X-ray Diffraction (PXRD) and solid-state Nuclear Magnetic Resonance (NMR) spectroscopy are employed.[7]

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Promoter Effects and Relationships

The addition of promoters initiates a cascade of effects that modify the hydrate formation process. Thermodynamic promoters primarily alter the stability conditions, while kinetic promoters influence the reaction speed. Propane, as a thermodynamic co-guest with hydrogen, is essential for forming the stable sII structure at moderate conditions. The addition of a kinetic promoter like SDS further enhances the process by improving the gas-liquid mass transfer.

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